

meta-analysis of studies on Nardoguaianone compounds in cancer

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A comprehensive analysis of the anti-cancer properties of Nardoguaianone compounds, with a particular focus on Nardoguaianone L, reveals significant potential in preclinical settings, especially against pancreatic cancer. This guide synthesizes the available experimental data to provide researchers, scientists, and drug development professionals with an objective comparison of its performance and a detailed overview of its mechanisms of action.

Comparative Efficacy of Nardoguaianone L in Pancreatic Cancer

Nardoguaianone L, a novel guaiane-type sesquiterpenoid isolated from Nardostachys jatamansi DC., has demonstrated noteworthy anti-tumor activity.[1][2] The primary focus of the research has been on pancreatic cancer cell lines, where Nardoguaianone L has been shown to inhibit cell viability and induce apoptosis.[3][4][5]

Quantitative Analysis of Anti-Cancer Effects

The following table summarizes the key quantitative data from studies on Nardoguaianone L's effect on pancreatic cancer cells.



Compound	Cell Line	Metric	Value	Control/Compar ator
Nardoguaianone L (G-6)	SW1990	IC50	2.1 ± 0.3 μM	Gemcitabine (IC50: 1.8 ± 0.5 μ M)[3]
Nardoguaianone L (G-6) + Gemcitabine	SW1990	Apoptosis Rate	31.2%	G-6 alone: 17.45%, Gemcitabine alone: 21.55%[1]
Nardoguaianone L (G-6) + Gemcitabine	SW1990, Capan- 2, PANC-1	Inhibition of Survival	1.35- to 3.39-fold (SW1990), 1.12- to 2.39-fold (Capan-2), 1.32- to 2.83-fold (PANC-1)	Not specified

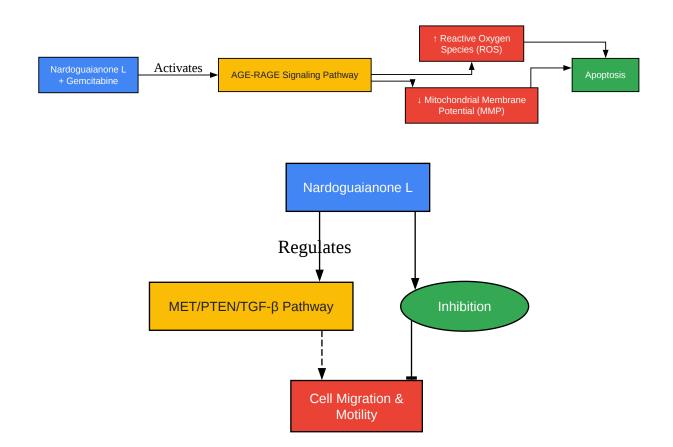
Mechanisms of Action: Signaling Pathways

Nardoguaianone L exerts its anti-cancer effects through the modulation of several key signaling pathways, leading to apoptosis and inhibition of cell proliferation and migration.

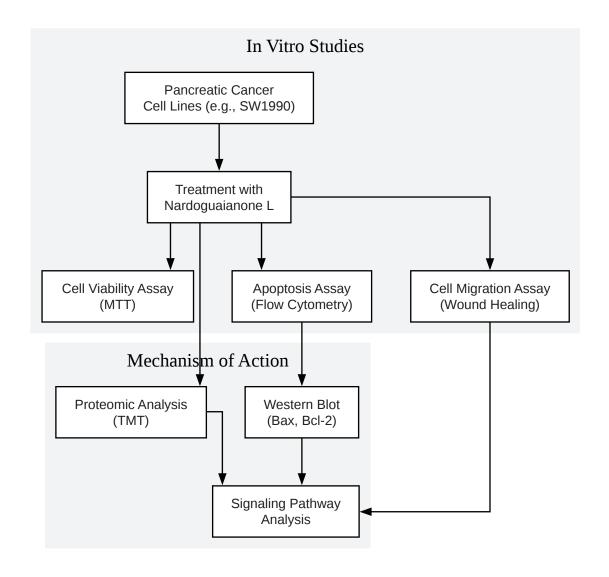
AGE-RAGE Signaling Pathway

In combination with gemcitabine, Nardoguaianone L activates the AGE-RAGE signaling pathway.[1] This activation leads to an increase in reactive oxygen species (ROS) and a decrease in mitochondrial membrane potential (MMP), ultimately triggering apoptosis in pancreatic cancer cells.[2]









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